

Essential Safety and Operational Guide for 3-Azabicyclo[3.1.0]hexane

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Compound of Interest

Compound Name: 3-Azabicyclo[3.1.0]hexane

Cat. No.: B1253506

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-Azabicyclo[3.1.0]hexane**. The following procedures and recommendations are compiled to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment

3-Azabicyclo[3.1.0]hexane and its derivatives are known to cause skin irritation, serious eye irritation, and may cause respiratory irritation[1][2][3]. Therefore, strict adherence to personal protective equipment (PPE) guidelines is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	EN 166 (EU) or NIOSH (US) approved[3][4].
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use[3][4].	EU Directive 89/686/EEC and the standard EN 374 derived from it[4].
Skin and Body Protection	Protective clothing, which may include a lab coat, apron, or a complete suit protecting against chemicals, depending on the scale of work[3][4][5].	EN 340[6].
Respiratory Protection	Use only in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., P95 or P1 particle respirator for nuisance exposures)[2][3][4].	NIOSH (US) or EN 149 (EU) approved[2].

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a well-ventilated workspace, preferably a fume hood[1][4].
- Verify that an eyewash station and safety shower are accessible and in good working order[5].
- Keep the container tightly closed when not in use[1][2].

- Avoid the formation of dust and aerosols[3][4].

2. Handling the Compound:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing[1].
- Do not breathe dust, fumes, gas, mist, vapors, or spray[1][2].
- Wash hands thoroughly after handling the material[1][2].
- Use non-sparking tools to prevent ignition[4].

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[2][4].
- Store away from incompatible materials and sources of ignition[1][4].
- The storage area should be locked up[1][2].

Disposal Plan

1. Waste Collection:

- Collect waste material in a suitable, labeled, and closed container[1][4].

2. Disposal Method:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations[1][7].
- Disposal should be entrusted to a licensed chemical waste disposal company[4][7].
- Do not allow the product to enter drains, waterways, or soil[1][4].

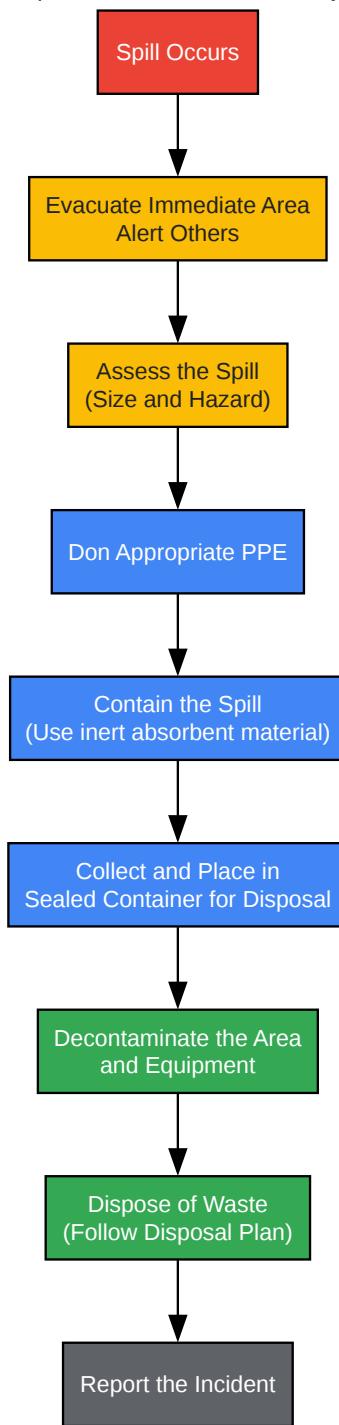
3. Contaminated Packaging:

- Contaminated packaging should be treated as the chemical itself and disposed of accordingly[4][7].
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning if permissible by local regulations[4].

Emergency Procedures

Spill Response Workflow

Chemical Spill Response Workflow for 3-Azabicyclo[3.1.0]hexane

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Caption: Workflow for responding to a **3-Azabicyclo[3.1.0]hexane** spill.

First Aid Measures

- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation occurs[1][8].
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists[1][8].
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention[1][8].
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately[4].

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